A Comparative Analysis of Vat Black 38 and Other Polycyclic Aromatic Vat Dyes

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Compound of Interest		
Compound Name:	Vat Black 38	
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of Vat Black 38 with other selected polycyclic aromatic vat dyes. The information presented is intended to assist researchers, scientists, and professionals in drug development in understanding the performance characteristics and chemical nature of these complex colorants. This document summarizes key performance data, details experimental protocols for performance evaluation, and visualizes fundamental concepts and structures.

Introduction to Polycyclic Aromatic Vat Dyes

Vat dyes are a class of water-insoluble dyes that are applied to a substrate in a reduced, soluble form (leuco form) and then oxidized to their original insoluble and colored state within the fiber. This process imparts exceptional fastness properties. Polycyclic aromatic vat dyes are a significant subgroup characterized by their large, fused aromatic ring systems, often based on anthraquinone or violanthrone structures. These complex structures are responsible for their deep colors and high stability. Vat Black 38 is a notable member of this class, recognized for its excellent fastness properties.[1]

Comparative Performance Data

The following table summarizes the key performance characteristics of Vat Black 38 and other selected polycyclic aromatic vat dyes. The data has been compiled from various industry and research publications.

Dye Name	C.I. Name	CAS Number	Molecular Formula	Lightfastness (ISO 105-B02)	Wash Fastness (ISO 105-C06)	Chemical Class
Vat Black 38	-	12237-35-3	Not precisely defined	7-8	4-5	Violanthrone Derivative
Vat Black 25	Vat Olive T	4395-53-3	$C_{45}H_{22}N_2O_5$	8	4-5	Anthraquinone Derivative
Vat Black 27	Vat Olive R	2379-81-9	$C_{42}H_{23}N_3O_6$	7	4-5	Anthraquinone Derivative
Vat Green 1	Vat Green FFB	128-58-5	$C_{36}H_{20}O_4$	-	-	Dimethoxy violanthrone
Vat Blue 6	Vat Blue BC	130-20-1	$C_{28}H_{12}Cl_2N_2O_4$	7-8	-	Dichloroindanthrene

Note: Fastness ratings are on a scale of 1 to 8 for lightfastness (8 being the best) and 1 to 5 for wash fastness (5 being the best). A hyphen (-) indicates that specific data was not readily available in the searched literature.

Experimental Protocols

The performance data presented in this guide is determined by standardized experimental protocols. Below are detailed methodologies for the key experiments cited.

Lightfastness Testing (ISO 105-B02: Artificial Light)

This test determines the resistance of the color of textiles to the action of an artificial light source representative of natural daylight.

Apparatus:

- Xenon arc lamp fading apparatus

- Blue wool standards (ISO 105-B08)

- Grey scale for assessing change in color (ISO 105-A02)

Procedure:

- Specimen Preparation: A specimen of the dyed textile is mounted on a card.

- Exposure: The specimen and a set of blue wool standards are simultaneously exposed to the light from a xenon arc lamp under controlled conditions of temperature and humidity.

- Evaluation: The fading of the test specimen is assessed by comparing its change in color with that of the blue wool standards. The lightfastness rating is the number of the blue wool standard that shows a similar degree of fading.

Wash Fastness Testing (ISO 105-C06: Domestic and Commercial Laundering)

This test is designed to determine the resistance of the color of textiles to domestic or commercial laundering procedures.

Apparatus:

- Launder-Ometer or similar apparatus for mechanical agitation at a controlled temperature.

- Stainless steel balls for abrasion.

- Multifibre adjacent fabric (to assess staining).

- Grey scale for assessing change in color (ISO 105-A02) and staining (ISO 105-A03).
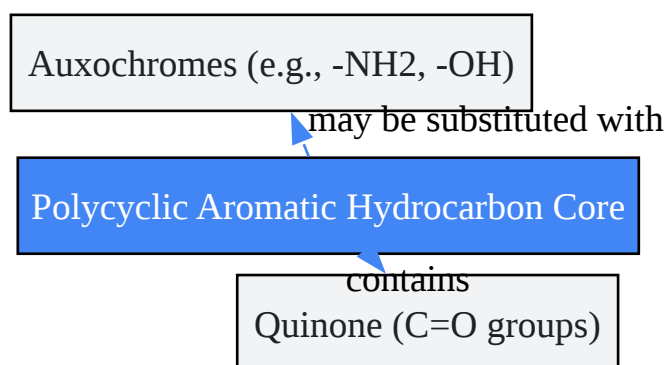
- Standard ECE phosphate reference detergent.

Procedure:

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- Specimen Preparation: A specimen of the dyed textile is sewn together with a piece of multifibre adjacent fabric.

- Washing: The composite specimen is placed in a stainless-steel container with a specified amount of detergent solution and stainless-steel balls. The container is then agitated in the Launder-Ometer for a specific time and at a specific temperature (e.g., 40°C for 30 minutes).

- Rinsing and Drying: After the washing cycle, the composite specimen is removed, rinsed thoroughly with water, and dried.

- Evaluation: The change in color of the dyed specimen is assessed using the grey scale for color change. The staining of each type of fiber in the multifibre adjacent fabric is assessed using the grey scale for staining.

Visualizations

General Structure of Polycyclic Aromatic Vat Dyes

Polycyclic aromatic vat dyes are characterized by their large, fused ring systems containing keto groups. The general structure is a polycyclic aromatic quinone.
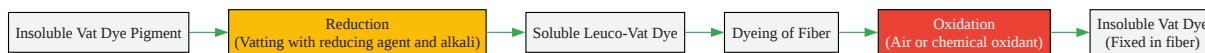
Auxochromes (e.g., -NH2, -OH)

may be substituted with

Polycyclic Aromatic Hydrocarbon Core

contains

Quinone (C=O groups)

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Caption: General structural components of a polycyclic aromatic vat dye.

Vat Dyeing Process Workflow

The application of vat dyes involves a reduction-oxidation cycle to fix the insoluble dye within the textile fibers.

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| Insoluble Vat Dye Pigment | → | Reduction (Vatting with reducing agent and alkali) | → | Soluble Leuco-Vat Dye | → | Dyeing of Fiber | → | Oxidation (Air or chemical oxidant) | → | Insoluble Vat Dye (Fixed in fiber) |

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Caption: Workflow of the vat dyeing process.

Chemical Structures of Selected Vat Dyes

The following diagrams illustrate the chemical structures of Vat Black 38 (a representative violanthrone structure), Vat Black 25, Vat Green 1, and Vat Blue 6.

Vat Black 38 (Representative Violanthrone Structure)

Vat Black 38 is a complex mixture with a core structure based on violanthrone. A precise single structure is not publicly available. The diagram below represents the fundamental violanthrone skeleton.   violanthrone

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Caption: Representative core structure of Vat Black 38.

Vat Black 25 (C.I. 69525)

vatblack25

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Caption: Chemical structure of Vat Black 25.

Vat Green 1 (C.I. 59825)

vatgreen1

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Caption: Chemical structure of Vat Green 1.[2][3][4][5][6]

Vat Blue 6 (C.I. 69825)

vatblue6

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Caption: Chemical structure of Vat Blue 6.[7][8][9][10][11]

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